

# Performance Showdown: ZnS-Based Blue and Green Quantum Dot Light-Emitting Diodes

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## Compound of Interest

Compound Name: Zinc sulfide

Cat. No.: B1143358

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In the rapidly advancing field of optoelectronics, **Zinc Sulfide** (ZnS) has emerged as a critical material, particularly in the development of high-performance blue and green light-emitting diodes (LEDs). While not always the primary light-emitting material itself, ZnS plays a pivotal role as a shell layer in core/shell quantum dots (QDs), significantly enhancing their efficiency, stability, and color purity. This guide provides a comparative overview of the performance of blue and green LEDs based on ZnS-containing quantum dots, supported by experimental data and detailed methodologies for researchers, scientists, and professionals in drug development who may utilize these light sources in their work.

## Quantitative Performance Comparison

The performance of blue and green QD-LEDs incorporating a ZnS shell is summarized in the tables below. These devices utilize various core materials to tune the emission wavelength to the desired blue or green spectrum. The ZnS shell is instrumental in passivating surface defects of the core QDs, leading to improved photoluminescence quantum yields (PLQY) and device efficiencies.

Table 1: Performance of Blue Light-Emitting Diodes with ZnS-Shell Quantum Dots

Core/Shell Structure	Emission Peak (nm)	External Quantum Efficiency (EQE) (%)	Maximum Luminance (cd/m <sup>2</sup> )	Current Efficiency (cd/A)	Power Efficiency (lm/W)	Full Width at Half Maximum (FWHM) (nm)
ZnSe/ZnSe <sub>x</sub> S <sub>1-x</sub> /ZnS	452	5.32	3,754	1.51	0.74	23.3
Bulk-like ZnSe/ZnS	N/A	12.2	N/A	N/A	N/A	~9.6
ZnSeTe/ZnSe/ZnS	451	4.58	2,200	2.31	N/A	30
CdZnSe/ZnS	474	10.6	38,063	N/A	N/A	18

Table 2: Performance of Green Light-Emitting Diodes with ZnS-Shell Quantum Dots

Core/Shell Structure	Emission Peak (nm)	External Quantum Efficiency (EQE) (%)	Maximum Luminance (cd/m <sup>2</sup> )	Current Efficiency (cd/A)	Power Efficiency (lm/W)	Full Width at Half Maximum (FWHM) (nm)
CdZnSe/ZnS	524	20.4	347,683	N/A	N/A	24
Zn-doped CsPbBr <sub>3</sub> /ZnS	N/A	4.8	8,600	N/A	N/A	N/A
InP/ZnS	~530	0.223	160	N/A	N/A	55
InP/ZnSe/ZnS	N/A	N/A	1,862.7	3.5	N/A	37
Zn(Te,Se)/ZnS	535	N/A	N/A	N/A	N/A	30

## Experimental Protocols

The fabrication of high-performance QD-LEDs involves two main stages: the synthesis of core/shell quantum dots and the subsequent fabrication of the multilayered LED device.

### Synthesis of Core/Shell Quantum Dots (Hot-Injection Method)

A widely used method for synthesizing high-quality core/shell quantum dots (e.g., ZnSe/ZnS, CdSe/ZnS, InP/ZnS) is the hot-injection technique.

- Core Synthesis:
  - A precursor for the cation (e.g., zinc oleate for ZnSe, cadmium oleate for CdSe, or indium chloride for InP) is dissolved in a high-boiling point solvent (e.g., 1-octadecene) in a three-neck flask.

- The mixture is degassed under vacuum at an elevated temperature (e.g., 100-150 °C) to remove water and oxygen.
- The atmosphere is switched to an inert gas (e.g., nitrogen or argon).
- The temperature is raised to the desired injection temperature (e.g., 240-320 °C).
- A precursor for the anion (e.g., selenium powder dissolved in trioctylphosphine for ZnSe, or tris(trimethylsilyl)phosphine for InP) is swiftly injected into the hot solution.
- The reaction is allowed to proceed for a specific duration to achieve the desired core size, after which the heating is stopped, and the solution is cooled.
- Shell Growth:
  - The synthesized core QDs are purified by precipitation with a non-solvent (e.g., acetone or ethanol) and redispersion in a solvent like toluene.
  - The core QDs are then added to a new reaction flask with a high-boiling point solvent.
  - Precursors for the shell material (e.g., zinc oleate and sulfur dissolved in trioctylphosphine for a ZnS shell) are prepared separately.
  - The core QD solution is heated to a specific temperature (e.g., 220-320 °C) under an inert atmosphere.
  - The shell precursors are slowly injected into the reaction flask.
  - The reaction is maintained at the elevated temperature for a set time to allow for the uniform growth of the shell around the cores.
  - The resulting core/shell QDs are purified using the same precipitation and redispersion method.

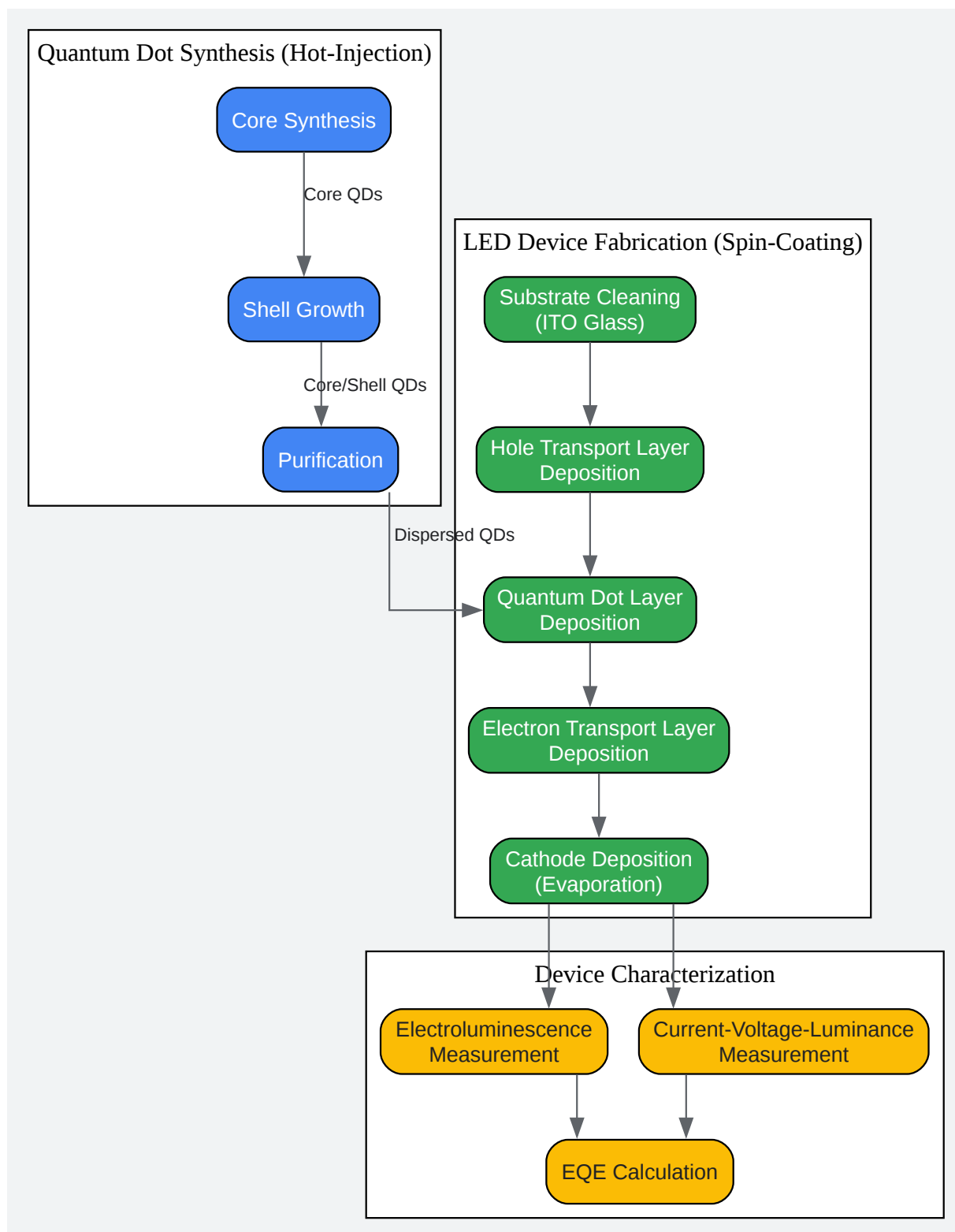
## Fabrication of Quantum Dot LEDs

The fabrication of QD-LEDs is typically carried out in a cleanroom environment using a layer-by-layer deposition process, often employing spin-coating.

- **Substrate Preparation:** Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned by ultrasonication in a series of solvents (e.g., deionized water, acetone, and isopropyl alcohol). The substrates are then treated with UV-ozone to improve the wettability and work function of the ITO surface.
- **Deposition of the Hole Transport Layer (HTL):** A solution of a hole-transporting material (e.g., poly(9-vinylcarbazole) (PVK) or 4,4'-bis(N-carbazolyl)-1,1'-biphenyl (CBP)) is spin-coated onto the ITO substrate, followed by annealing to remove the solvent.
- **Deposition of the Quantum Dot Emissive Layer:** The synthesized and purified core/shell QDs dispersed in a solvent like toluene are spin-coated on top of the HTL. This step is often performed in an inert atmosphere (e.g., a glovebox) to prevent quenching of the QDs' luminescence by oxygen or moisture.
- **Deposition of the Electron Transport Layer (ETL):** An electron-transporting material (e.g., zinc oxide (ZnO) nanoparticles or 1,3,5-tris(N-phenylbenzimidazol-2-yl)benzene (TPBi)) is deposited onto the QD layer via spin-coating or thermal evaporation.
- **Deposition of the Cathode:** A low work function metal, typically aluminum (Al), is deposited on top of the ETL by thermal evaporation in a high-vacuum chamber to serve as the cathode.

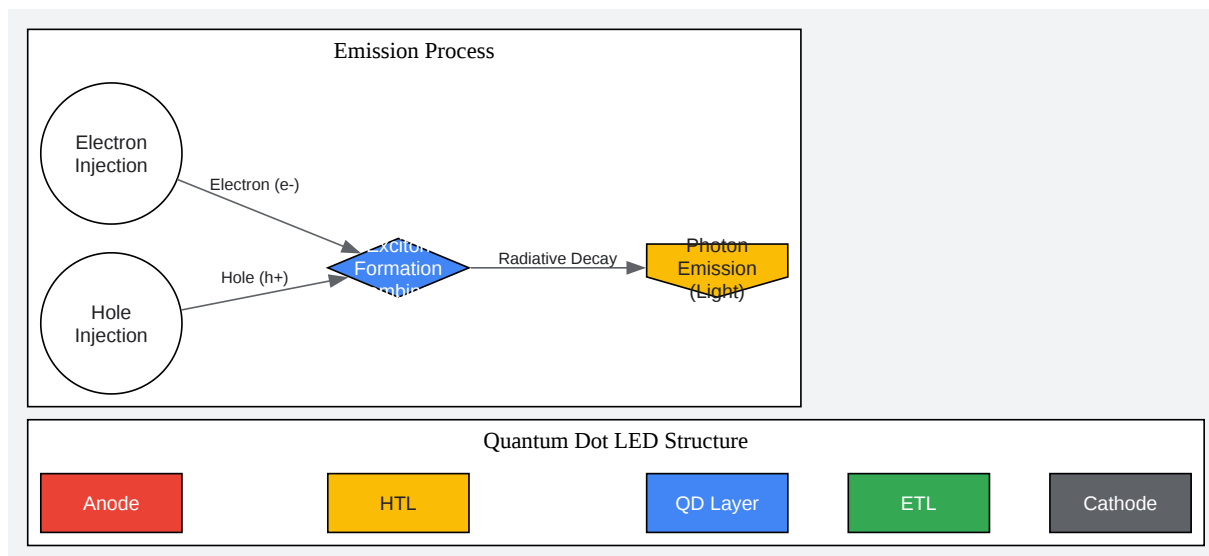
## Visualizing the Process and Mechanism

To better understand the fabrication and operation of these devices, the following diagrams illustrate the experimental workflow and the fundamental light emission mechanism.



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Experimental workflow for QD-LED fabrication and testing.



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### Light emission mechanism in a quantum dot LED.

In conclusion, ZnS-based core/shell quantum dots are integral to the development of highly efficient and color-pure blue and green LEDs. The performance of these devices is continually improving through the optimization of quantum dot synthesis and device architecture. The provided data and protocols offer a valuable resource for researchers working with these advanced light sources.

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